

# A Comparative Guide to FTIR Spectra of Lead White Pigment Formulations

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## Compound of Interest

Compound Name: *Basic lead carbonate*

Cat. No.: *B072859*

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This guide provides a comparative analysis of different lead white pigment formulations using Fourier-Transform Infrared (FTIR) spectroscopy. It is intended for researchers, scientists, and conservation professionals involved in the analysis of artists' materials. The guide details the characteristic spectral features of the main components of lead white and provides a comprehensive experimental protocol for analysis.

Lead white, a pigment used since antiquity, is primarily composed of a mixture of hydrocerussite ( $2\text{PbCO}_3 \cdot \text{Pb}(\text{OH})_2$ ) and cerussite ( $\text{PbCO}_3$ ). The ratio of these two components can vary significantly depending on the historical manufacturing process, leading to distinct FTIR spectral profiles. This guide will enable the user to differentiate between these formulations based on their vibrational spectra.

## Comparative Spectral Data

The FTIR spectra of lead white pigments are characterized by absorption bands corresponding to the vibrational modes of carbonate ( $\text{CO}_3^{2-}$ ) and hydroxyl ( $\text{OH}^-$ ) groups. The relative intensities of the peaks associated with hydrocerussite and cerussite allow for the characterization of different lead white formulations.

Spectral Feature	Wavenumber (cm <sup>-1</sup> )	Assignment	Component	Notes
Hydroxyl Stretching	~3537	$\nu(\text{OH})$	Hydrocerussite	A sharp and distinct peak indicating the presence of hydroxyl groups, characteristic of hydrocerussite. <a href="#">[1]</a>
Carbonate Asymmetric Stretching	~1412 - 1430	$\nu_3(\text{CO}_3^{2-})$	Hydrocerussite & Cerussite	A very strong and broad absorption band. The peak position can vary slightly depending on the formulation.
Carbonate Symmetric Stretching	~1045 - 1052	$\nu_1(\text{CO}_3^{2-})$	Hydrocerussite & Cerussite	A sharp peak, with its presence and intensity relative to the $\nu_3$ band being indicative of the cerussite content. <a href="#">[1]</a> <a href="#">[2]</a>
Carbonate Out-of-Plane Bending	~838 - 851	$\nu_2(\text{CO}_3^{2-})$	Cerussite	A key indicator for the presence of cerussite. <a href="#">[2]</a>
Carbonate In-Plane Bending	~681 - 691	$\nu_4(\text{CO}_3^{2-})$	Hydrocerussite & Cerussite	A strong absorption band. A shoulder at ~691 cm <sup>-1</sup> can be observed in

hydrocerussite-  
rich samples.[2]

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## Experimental Protocol: ATR-FTIR Analysis of Lead White Pigments

This protocol outlines the steps for the analysis of lead white pigment samples using Attenuated Total Reflectance (ATR) FTIR spectroscopy. This non-destructive technique is ideal for the analysis of small sample sizes often encountered in cultural heritage studies.

### 1. Sample Preparation

- Solid Pigment:
  - Place a small amount (typically 1-2 mg) of the powdered lead white pigment directly onto the ATR crystal.
  - Ensure even and firm contact between the sample and the crystal by applying pressure with the instrument's pressure clamp. The sample should be thick enough to prevent the infrared beam from passing through it entirely.
- Paint Film:
  - If the pigment is in a binder, a small, representative sample of the paint film is required.
  - The sample can be a micro-fragment or a cross-section.
  - Place the sample directly onto the ATR crystal, ensuring the surface to be analyzed is in direct contact with the crystal.
  - Apply gentle and even pressure to ensure good contact without damaging the sample.

### 2. Instrument and Measurement Parameters

- Spectrometer: A Fourier-Transform Infrared spectrometer equipped with a diamond or germanium ATR accessory.

- Spectral Range: 4000 - 400  $\text{cm}^{-1}$  (Mid-IR).
- Resolution: 4  $\text{cm}^{-1}$ .
- Number of Scans: 16 to 32 scans are typically co-added to obtain a good signal-to-noise ratio.
- Background: A background spectrum of the clean, empty ATR crystal must be collected before running the sample spectrum. This should be done under the same instrumental conditions as the sample measurement.

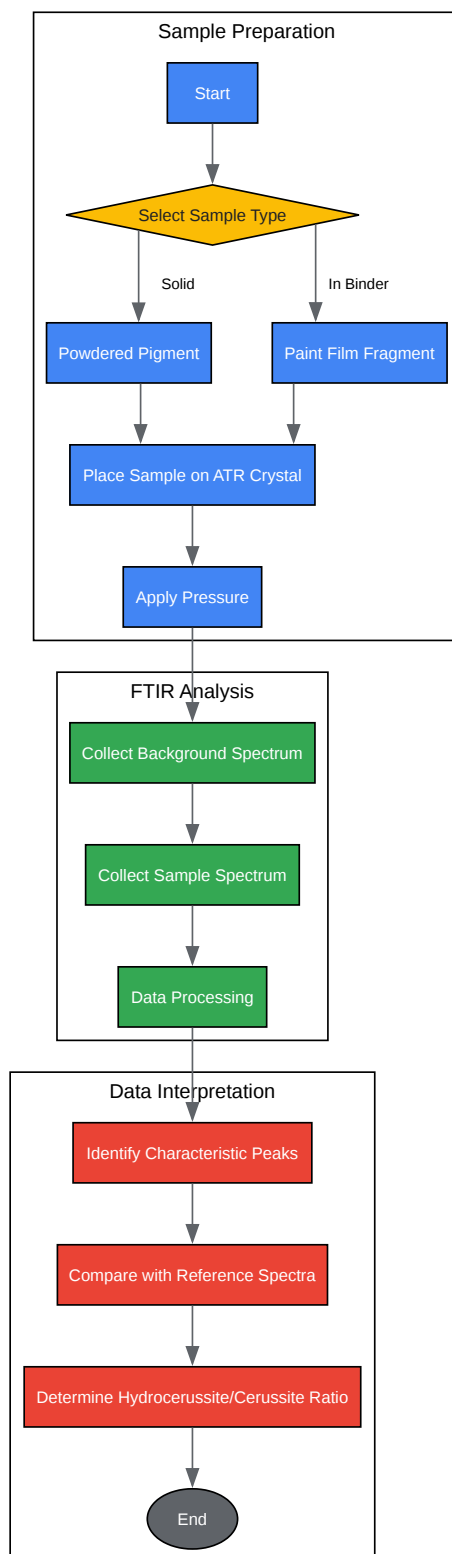
### 3. Data Acquisition and Processing

- Collect the background spectrum.
- Place the prepared sample on the ATR crystal and collect the sample spectrum.
- The resulting spectrum is typically in absorbance units.
- If necessary, perform a baseline correction to ensure all peaks are on a flat baseline.
- An ATR correction may be applied through the software to account for the wavelength-dependent depth of penetration of the evanescent wave, making the spectrum more comparable to a transmission spectrum.

## Experimental Workflow

The following diagram illustrates the logical workflow for the FTIR analysis of lead white pigments.

## FTIR Analysis Workflow for Lead White Pigments



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Caption: Workflow for FTIR analysis of lead white pigments.

## Conclusion

FTIR spectroscopy is a powerful and effective technique for the characterization of lead white pigment formulations. By analyzing the key spectral features of hydrocerussite and cerussite, researchers can gain valuable insights into the composition of historical and modern pigments. The provided experimental protocol offers a standardized approach to ensure reliable and reproducible results.

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## References

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- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to FTIR Spectra of Lead White Pigment Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072859#ftir-spectra-of-different-lead-white-pigment-formulations]

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